

Application Notes and Protocols for Cell-Based Assays Using 4-Methylumbelliferyl Oleate

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Compound of Interest

Compound Name: 4-Methylumbelliferyl oleate

Cat. No.: B016302

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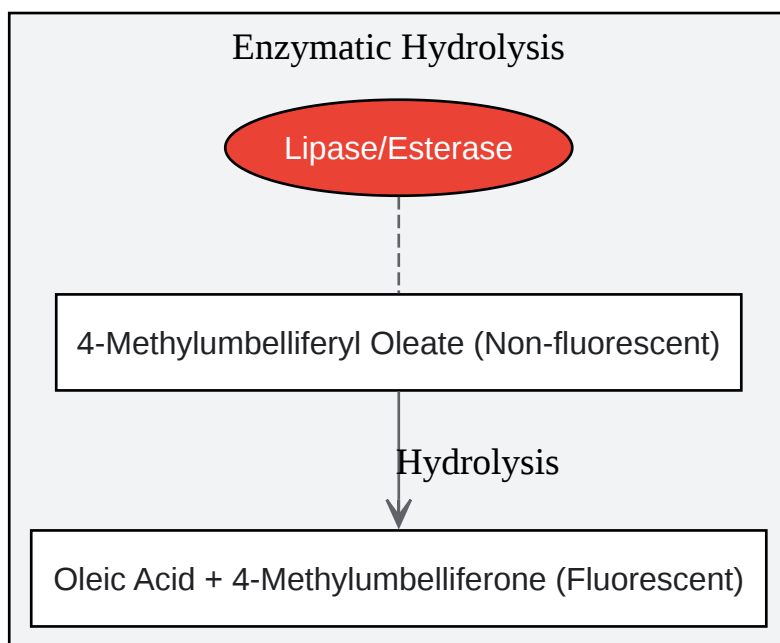
For Researchers, Scientists, and Drug Development Professionals

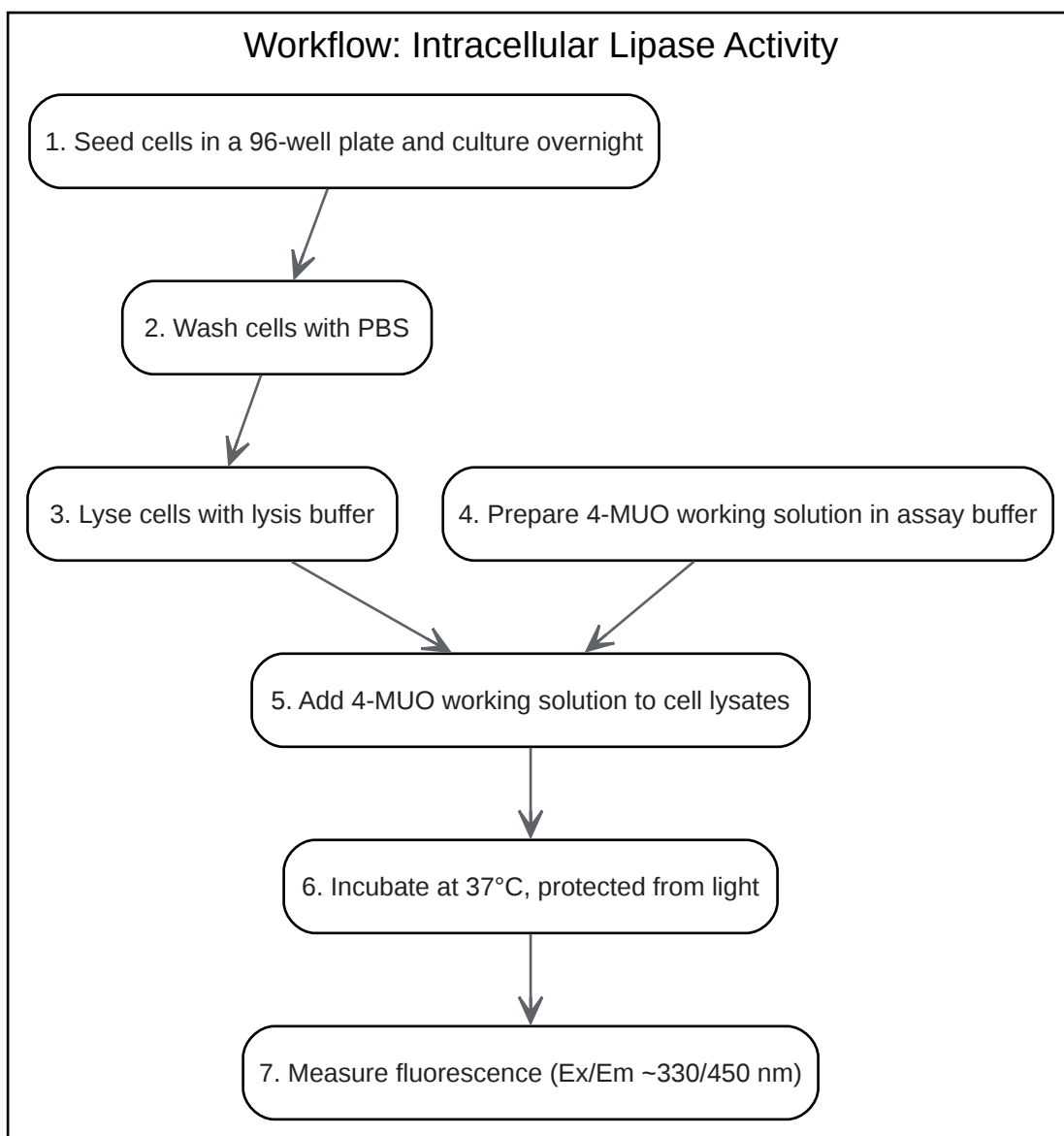
Introduction

4-Methylumbelliferyl oleate (4-MUO) is a fluorogenic substrate widely used for the sensitive and continuous measurement of lipase and esterase activity.^{[1][2]} The principle of the assay is based on the enzymatic hydrolysis of the non-fluorescent 4-MUO to release oleic acid and the highly fluorescent product, 4-methylumbelliferone (4-MU). The fluorescence of 4-MU can be monitored in real-time, providing a direct measure of enzyme activity.^[1] This application note provides detailed protocols for utilizing 4-MUO in various cell-based assay formats, including the determination of intracellular lipase activity, high-throughput screening of lipase inhibitors, and the specific measurement of lysosomal acid lipase activity.

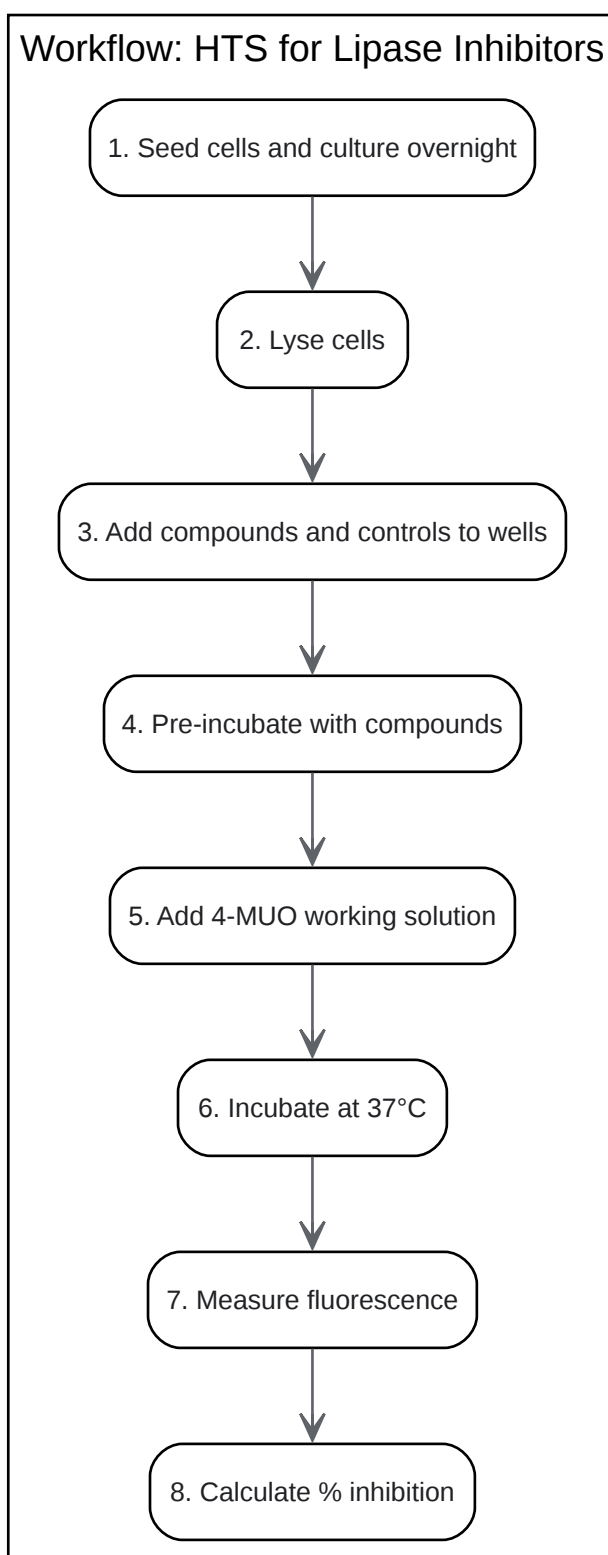
Principle of the Assay

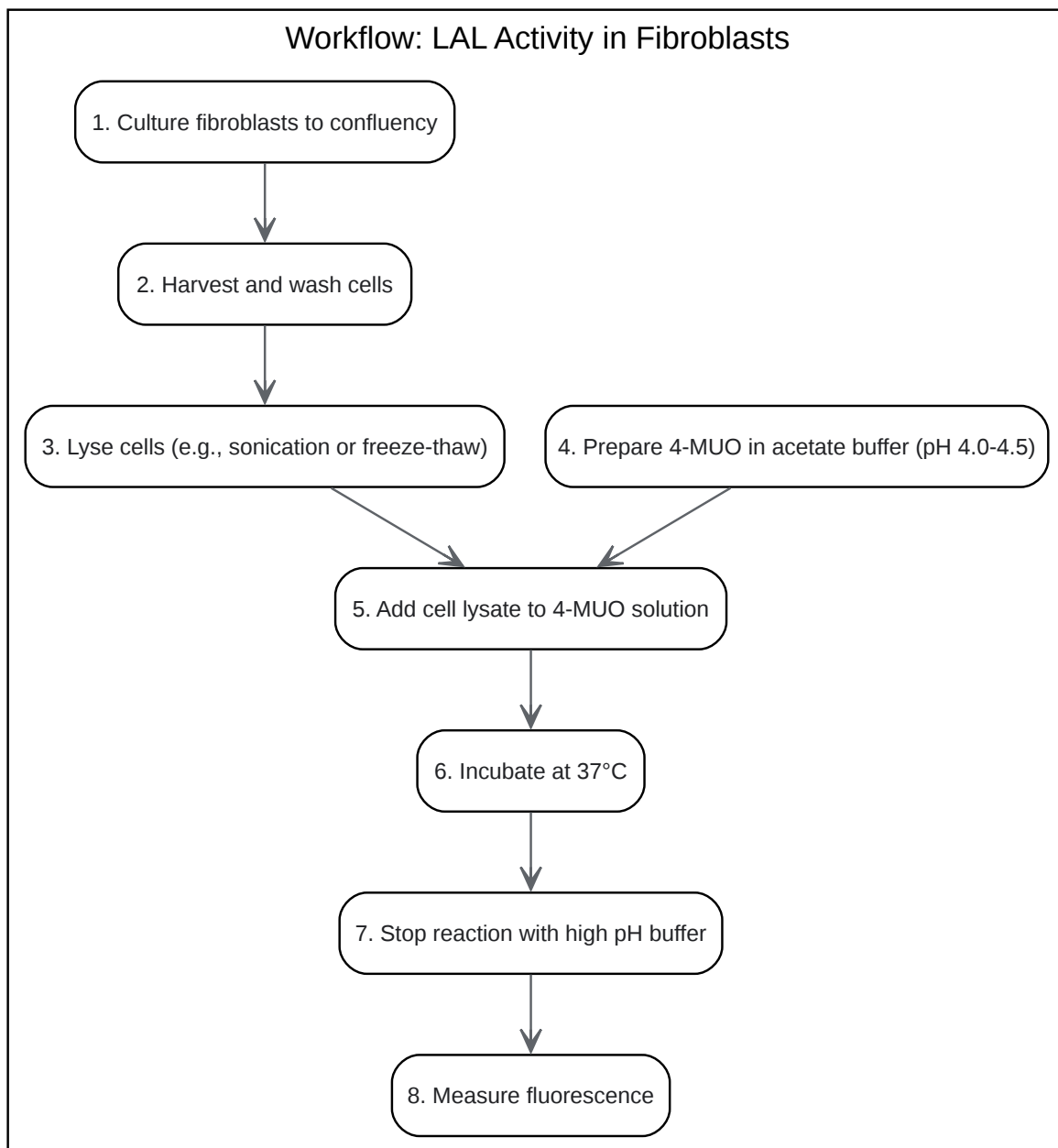
The enzymatic reaction at the core of these assays is the hydrolysis of **4-Methylumbelliferyl oleate** by lipases. This reaction breaks the ester bond, liberating the fluorescent molecule 4-methylumbelliferone (4-MU), which can be quantified.

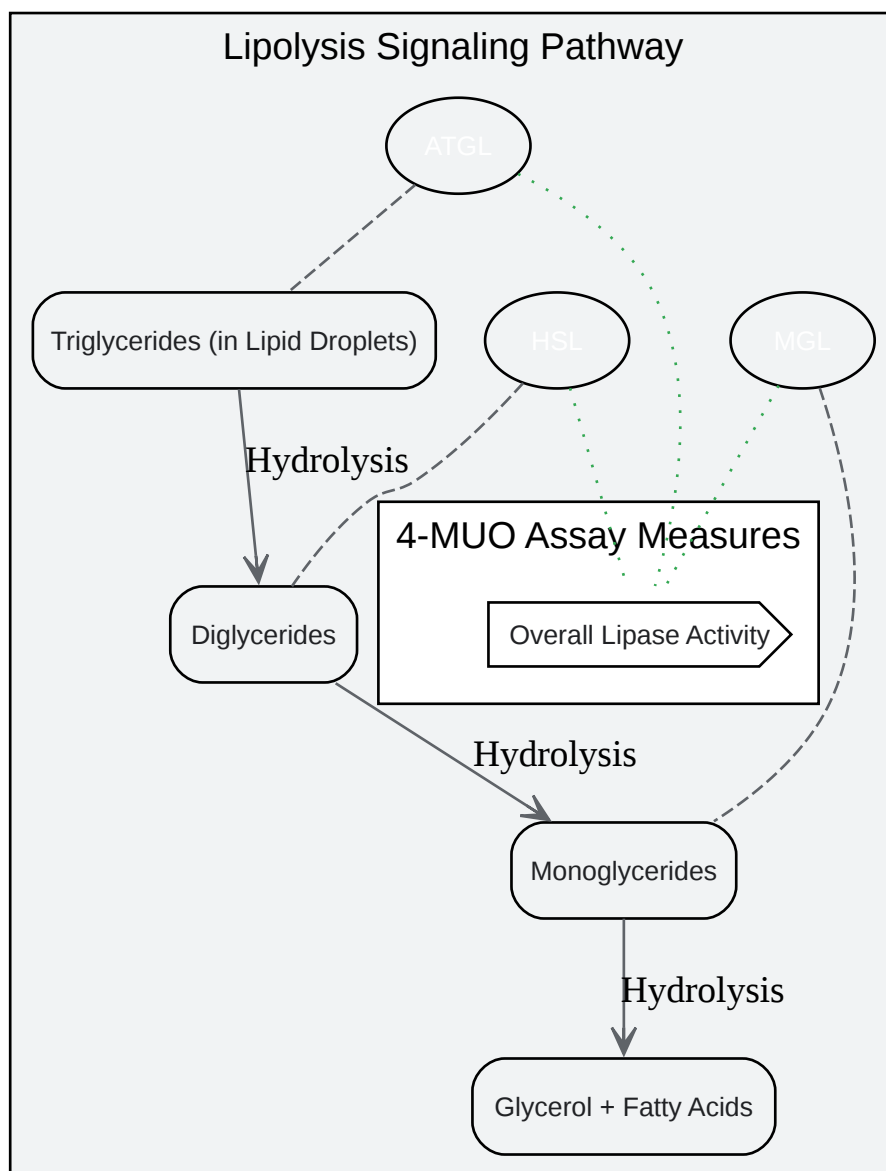




Workflow: HTS for Lipase Inhibitors







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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- 2. Screening of lipase inhibitors from marine algae. | Sigma-Aldrich [sigmaaldrich.com]
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